

# Storage and stability issues of Dimethyl cyclohexane-1,2-dicarboxylate

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## Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

Cat. No.: *B7819439*

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## Technical Support Center: Dimethyl cyclohexane-1,2-dicarboxylate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and stability of **Dimethyl cyclohexane-1,2-dicarboxylate**.

## Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **Dimethyl cyclohexane-1,2-dicarboxylate**?

A1: **Dimethyl cyclohexane-1,2-dicarboxylate** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[1]</sup> It is crucial to store it away from incompatible materials, such as strong oxidizing agents, and any sources of ignition like heat, sparks, or open flames.<sup>[2][3]</sup>

Q2: How stable is **Dimethyl cyclohexane-1,2-dicarboxylate** under standard laboratory conditions?

A2: The compound is chemically stable under standard ambient conditions, such as room temperature.<sup>[2]</sup> Hazardous polymerization is not expected to occur under normal storage and handling.<sup>[3]</sup>

Q3: What are the primary degradation pathways I should be aware of?

A3: The main stability concerns involve the two methyl ester groups, which are the most reactive sites on the molecule. The primary degradation pathway is hydrolysis, where the ester bonds are cleaved by water to form cyclohexane-1,2-dicarboxylic acid and methanol.[4] This reaction can be accelerated by the presence of acids or bases.[4] While specific data is limited, high temperatures could potentially lead to thermal decomposition.[5][6]

Q4: Are there different isomers of this compound I need to consider?

A4: Yes, **Dimethyl cyclohexane-1,2-dicarboxylate** can exist as cis and trans diastereomers, depending on the spatial orientation of the two ester groups on the cyclohexane ring.[7] The specific isomer can influence the compound's physical and chemical properties. It is important to confirm the isomeric composition of your material, as this can affect its behavior in experiments.

Q5: What are the signs that my sample of **Dimethyl cyclohexane-1,2-dicarboxylate** may have degraded?

A5: Visual inspection may not always be sufficient. However, signs of significant hydrolysis could include a change in the physical state, a noticeable vinegary or acidic smell due to the formation of the dicarboxylic acid, or a change in the pH of a solution containing the compound. For definitive assessment, analytical techniques like GC/MS or HPLC are recommended.[8][9]

Q6: What are the recommended handling procedures for this chemical?

A6: Always handle **Dimethyl cyclohexane-1,2-dicarboxylate** in a well-ventilated area, preferably within a chemical fume hood.[1] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[10] Avoid contact with skin and eyes, and prevent the formation of aerosols.[11] Use non-sparking tools and ground equipment to prevent electrostatic discharge.[3]

## Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action & Troubleshooting Steps
Inconsistent experimental results or low yield.	Compound Degradation: The ester may have hydrolyzed due to improper storage (exposure to moisture, acids, or bases).	<p>1. Verify Purity: Analyze the starting material using GC, HPLC, or NMR to check for the presence of cyclohexane-1,2-dicarboxylic acid or methanol.</p> <p>2. Use Fresh Sample: If degradation is confirmed, use a fresh, unopened sample for the experiment.</p> <p>3. Control Reaction Conditions: Ensure all solvents and reagents are anhydrous if the reaction is moisture-sensitive. Use an inert atmosphere (e.g., nitrogen or argon) if necessary.</p>
Precipitate forms in a solution stored over time.	Hydrolysis: The resulting cyclohexane-1,2-dicarboxylic acid may have lower solubility in the solvent system compared to the diester, causing it to precipitate.	<p>1. Analyze Precipitate: Isolate and analyze the solid to confirm its identity (e.g., via melting point or spectroscopy).</p> <p>2. Review Storage: Ensure the solution was stored in a tightly sealed container to prevent moisture absorption from the atmosphere.</p> <p>3. Prepare Fresh Solutions: For critical applications, prepare solutions fresh before use.</p>
Change in pH of a formulated solution.	Hydrolysis: The formation of the acidic dicarboxylic acid will lower the pH of an unbuffered solution.	<p>1. Monitor pH: Regularly check the pH of stock solutions.</p> <p>2. Use Buffered Systems: If compatible with your experiment, use a buffer to maintain a stable pH.</p> <p>3. Store in Small Aliquots: Store the</p>

compound as a solid or in small, single-use aliquots of solution to minimize repeated exposure to air and moisture.

## Data Presentation

Table 1: Physical and Chemical Properties of **Dimethyl cyclohexane-1,2-dicarboxylate**

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub>	<a href="#">[12]</a>
Molecular Weight	200.23 g/mol	<a href="#">[12]</a>
Density	0.902 g/cm <sup>3</sup> at 25 °C	<a href="#">[2]</a>
Boiling Point	78 - 80 °C at 24 hPa	<a href="#">[2]</a>
Incompatible Materials	Strong oxidizing agents	<a href="#">[2]</a> <a href="#">[3]</a>

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommendation	Reference
Temperature	Store in a cool place.	[1]
Atmosphere	Store in a dry, well-ventilated area.	[1][11]
Container	Keep container tightly closed.	[2][10]
Light	Standard laboratory lighting is generally acceptable, but storage in an opaque container is a good practice to prevent potential photodegradation.	-
Handling	Use in a well-ventilated area with appropriate PPE. Avoid ignition sources.	[1][3]

## Experimental Protocols

### Protocol: Stability Assessment via High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method to assess the stability of **Dimethyl cyclohexane-1,2-dicarboxylate** by monitoring the appearance of its primary hydrolysis product, cyclohexane-1,2-dicarboxylic acid.

1. Objective: To quantify the concentration of **Dimethyl cyclohexane-1,2-dicarboxylate** and detect the presence of cyclohexane-1,2-dicarboxylic acid over time under specific storage conditions (e.g., elevated temperature, humidity).

2. Materials and Equipment:

- **Dimethyl cyclohexane-1,2-dicarboxylate** (test sample)
- Cyclohexane-1,2-dicarboxylic acid (analytical standard)
- HPLC-grade acetonitrile and water

- HPLC-grade phosphoric acid or formic acid
- HPLC system with a UV detector
- Reverse-phase C18 column
- Analytical balance, volumetric flasks, and pipettes

### 3. Standard Preparation:

- Prepare a stock solution of **Dimethyl cyclohexane-1,2-dicarboxylate** (e.g., 1 mg/mL) in acetonitrile.
- Prepare a stock solution of cyclohexane-1,2-dicarboxylic acid (e.g., 1 mg/mL) in a 50:50 mixture of acetonitrile and water.
- Create a series of calibration standards by diluting the stock solutions to cover the expected concentration range.

### 4. Sample Preparation (Time-Point Analysis):

- Store aliquots of the test compound under the desired stress conditions (e.g., 40°C/75% RH).
- At each time point (e.g., T=0, 1 week, 2 weeks, 4 weeks), accurately weigh a portion of the sample and dissolve it in acetonitrile to a known concentration (e.g., 1 mg/mL).
- Filter the sample through a 0.45 µm syringe filter before injection.

### 5. HPLC Conditions (Example):[\[9\]](#)

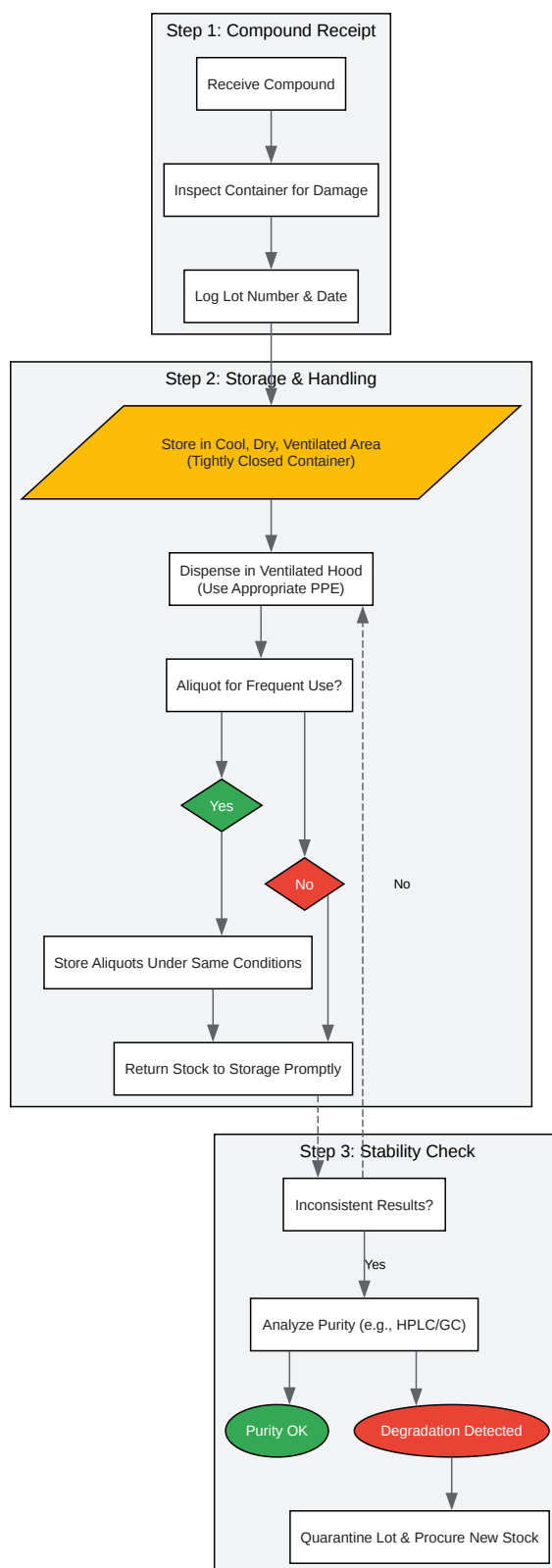
- Column: C18, 4.6 x 250 mm, 5 µm
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% phosphoric acid or formic acid for better peak shape).
- Flow Rate: 1.0 mL/min

- Injection Volume: 10  $\mu$ L
- Detector Wavelength: ~210 nm (where the carboxylic acid and ester show absorbance)
- Column Temperature: 30  $^{\circ}$ C

#### 6. Data Analysis:

- Identify the peaks for **Dimethyl cyclohexane-1,2-dicarboxylate** and its dicarboxylic acid degradant by comparing retention times with the analytical standards.
- Quantify the amount of each compound at every time point using the calibration curves.
- Calculate the percentage of degradation over time to determine the stability of the compound under the tested conditions.

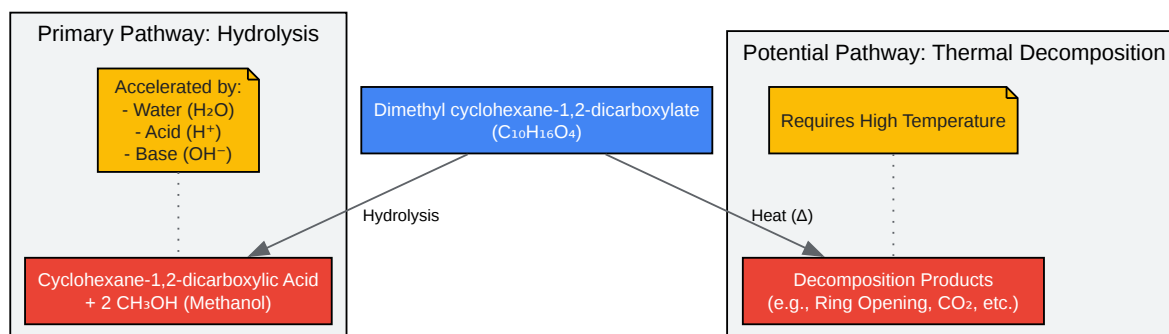
## Mandatory Visualizations



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**Caption:** Logical workflow for handling and stability verification.





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**Caption:** Potential degradation pathways for the compound.

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